

Safeguarding Your Research: A Comprehensive Guide to Handling M-Tolyl Acetate

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Compound of Interest

Compound Name: M-Tolyl acetate

Cat. No.: B1675977

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For Immediate Implementation: This guide provides essential safety protocols and logistical plans for the handling and disposal of **M-Tolyl acetate**, ensuring the protection of laboratory personnel and the integrity of your research. Adherence to these procedures is critical for maintaining a safe and compliant laboratory environment.

M-Tolyl acetate, also known as m-cresyl acetate, is a combustible liquid that can cause irritation to the eyes, skin, and respiratory tract.^[1] While its toxicological properties have not been fully investigated, it is imperative to handle this chemical with appropriate caution.^[1] The following procedures are designed to minimize exposure risk and ensure safe operational conduct.

Essential Safety and Physical Data

A clear understanding of **M-Tolyl acetate**'s properties is fundamental to its safe handling. The following table summarizes key quantitative data for quick reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[1] [2] [3]
Molecular Weight	150.17 g/mol	[3] [4]
Appearance	Clear, almost colorless liquid	[1] [2]
Flash Point	92°C - 95°C (closed cup)	[1] [2] [4]
Boiling Point	210 - 213°C	[2] [4]
Density	1.04 g/mL at 25°C	[2] [4]
Storage Class	Combustible liquids	[4]

Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are your first line of defense against chemical exposure. The following table outlines the mandatory PPE for handling **M-Tolyl acetate**.

Body Part	Protection	Standard/Specification
Eyes/Face	Safety glasses or chemical safety goggles. A face shield may be required in situations with a higher risk of splashing.	OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin	Appropriate protective gloves (e.g., butyl-rubber or nitrile rubber). Gloves must be inspected before use and removed using the proper technique to avoid skin contact.	Regulation (EU) 2016/425 and the standard EN 374.[2]
Body	Impervious clothing or a lab coat to prevent skin exposure.	Select based on the concentration and amount of the substance being handled.[2]
Respiratory	Generally not required with adequate ventilation. For nuisance exposures or in poorly ventilated areas, use a NIOSH-approved respirator with OV/AG (US) or ABEK (EU) cartridges.	Follow OSHA respirator regulations in 29 CFR 1910.134.[1][2]

Standard Operating Procedure for M-Tolyl Acetate

This section details the step-by-step methodology for the safe handling of **M-Tolyl acetate** from procurement to disposal.

1. Pre-Handling and Preparation:

- Ventilation: Always handle **M-Tolyl acetate** in a well-ventilated area, preferably within a chemical fume hood.[1][5]

- PPE Inspection: Before starting any work, inspect all PPE for signs of damage or degradation and don it correctly.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in good working order.[\[5\]](#)[\[6\]](#)
- Container Inspection: Check the **M-Tolyl acetate** container for any leaks or damage before moving it.

2. Handling and Use:

- Grounding: When transferring the substance, ground and bond containers and receiving equipment to prevent static discharge, as it is a combustible liquid.[\[6\]](#)
- Avoid Contact: Take care to avoid contact with eyes, skin, and clothing.[\[1\]](#) Do not ingest or inhale vapors.[\[1\]](#)
- Heating: Keep away from heat, sparks, and open flames.[\[1\]](#)
- Container Management: Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)

3. Spill Management:

- Immediate Action: In the event of a spill, immediately evacuate non-essential personnel and remove all sources of ignition.[\[1\]](#)
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)[\[5\]](#)
- Cleanup: Use spark-proof tools for cleanup.[\[1\]](#) Place the absorbed material into a suitable, labeled container for disposal.
- Ventilation: Ensure the area is well-ventilated during cleanup.[\[1\]](#)

First Aid Measures

In the event of an exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops. [1] [2] [5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. [1] [5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Disposal Plan

Proper disposal of **M-Tolyl acetate** and any contaminated materials is a critical step in the chemical handling lifecycle to ensure environmental protection and regulatory compliance.

1. Waste Identification and Segregation:

- **Unused Product:** Unused **M-Tolyl acetate** should be disposed of as hazardous waste.
- **Contaminated Materials:** Any materials used for spill cleanup (e.g., absorbents), as well as contaminated PPE (gloves, lab coats), must be treated as hazardous waste.

2. Waste Collection and Storage:

- **Containers:** Collect waste in a designated, properly labeled, and sealed container.

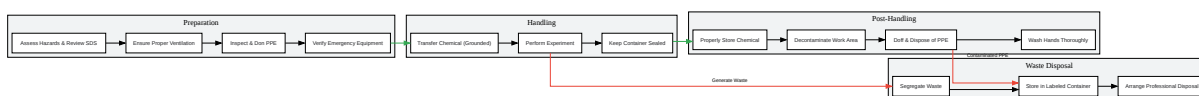
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible substances.

3. Disposal Method:

- Licensed Disposal Company: The primary method of disposal should be to offer the surplus and non-recyclable solutions to a licensed disposal company.[2]
- Incineration: It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Regulatory Compliance: Always observe all federal, state, and local environmental regulations when disposing of this substance.[5] Do not let the product enter drains.[2]

Visual Workflow for Safe Handling

The following diagram illustrates the logical progression of steps for the safe handling of **M-Tolyl acetate**.



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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. jpharmachem.com [jpharmachem.com]
- 3. Buy M-Tolyl acetate | 122-46-3 | >98% [smolecule.com]
- 4. 乙酸间甲苯酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling M-Tolyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675977#personal-protective-equipment-for-handling-m-tolyl-acetate]

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